

An In-depth Technical Guide to the Fundamental Nuclear Characteristics of Cobalt-57

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core nuclear properties of **Cobalt-57** (⁵⁷Co), a synthetic radioisotope widely utilized in scientific research, medical diagnostics, and drug development. This document details its decay characteristics, production methods, and applications, with a focus on providing actionable information for professionals in the field.

Core Nuclear Properties of Cobalt-57

Cobalt-57 is a radioactive isotope of cobalt characterized by its stable and predictable gammaray emissions, making it an invaluable tool for a variety of applications.[1] Its fundamental nuclear characteristics are summarized below.



Property	Value
Atomic Number (Z)	27[2]
Mass Number (A)	57[2]
Neutron Number (N)	30[2]
Half-Life (T½)	271.74 (6) days[3]
Decay Mode	Electron Capture (EC)[2][4]
Daughter Isotope	Iron-57 (⁵⁷ Fe) (100.0%)[2]
Specific Activity	3.12 x 10 ¹⁴ Bq/g (8.43 x 10 ³ Ci/g)[5]
Mean Electron Energy	0.01863 MeV[2]
Mean Photon Energy	0.12522 MeV[2]

Decay Scheme and Emissions

Cobalt-57 decays exclusively by electron capture to stable Iron-57 (⁵⁷Fe).[2][6] This process involves an inner atomic electron being captured by a proton in the nucleus, forming a neutron and a neutrino. The decay proceeds primarily to two excited states of ⁵⁷Fe. The subsequent deexcitation of the ⁵⁷Fe nucleus results in the emission of gamma rays with distinct energies, which are the basis for most of ⁵⁷Co's applications.

The principal photon emissions are:

Energy	Abundance
122.1 keV	85.6%[5][6]
136.5 keV	10.68%[5][6]
14.4 keV	9.16%[5][6]
6-7 keV (X-rays)	~56%[5]

The 14.4 keV gamma-ray is of particular importance in Mössbauer spectroscopy.[6]

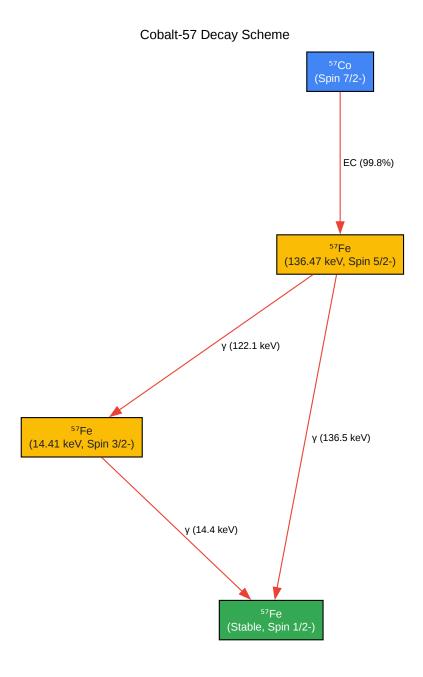




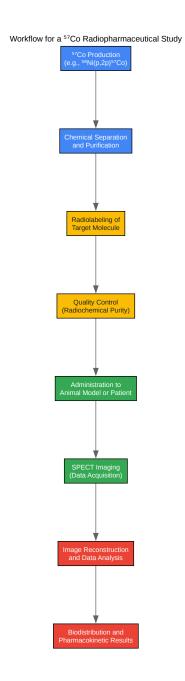


Below is a simplified decay scheme for **Cobalt-57**, illustrating the transition to Iron-57.









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